

A Comparative Guide to Dicyclohexyl Phthalate (DCHP) and Dioctyl Terephthalate (DOTP) as Plasticizers

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance, properties, and toxicological profiles of two plasticizers: **Dicyclohexyl phthalate** (DCHP) and Dioctyl terephthalate (DOTP). The information presented is supported by available experimental data to assist researchers in making informed decisions for their material science and drug development needs.

Overview and Chemical Structures

Dicyclohexyl phthalate (DCHP) is a phthalate ester of phthalic acid and cyclohexanol.[1] It is a white solid powder at room temperature and is primarily used as a co-plasticizer to enhance the properties of various polymers, including polyvinyl chloride (PVC), nitrocellulose, and acrylic resins.[2][3] Its main applications include moisture-proof packaging, heat-sealable films, and inks.[2][3][4]

Dioctyl terephthalate (DOTP), also known as bis(2-ethylhexyl) terephthalate, is a non-phthalate plasticizer synthesized from terephthalic acid and 2-ethylhexanol.[5][6] It is a colorless, viscous liquid and is widely used as a primary plasticizer in a variety of applications, such as wires and cables, automotive interiors, flooring, and medical devices, due to its favorable safety profile and performance characteristics.[5][7][8]

Physical and Chemical Properties

A summary of the key physical and chemical properties of DCHP and DOTP is presented in Table 1.

Table 1: Physical and Chemical Properties of DCHP and DOTP

Property	Dicyclohexyl Phthalate (DCHP)	Dioctyl Terephthalate (DOTP)
CAS Number	84-61-7[1]	6422-86-2[7]
Molecular Formula	C ₂₀ H ₂₆ O ₄ [1]	C ₂₄ H ₃₈ O ₄ [7]
Molecular Weight	330.4 g/mol [1]	390.56 g/mol
Appearance	White solid powder[1][2]	Colorless oily liquid[7][9]
Melting Point	66 ± 2 °C[3][10]	-48 °C[7]
Boiling Point	Decomposes[1]	383 °C @ 760 Torr[7]
Flash Point	207 °C (Closed Cup)[3][10]	230 °F (110 °C)[7]
Density	-	0.986 g/cm ³ @ 25 °C[7]
Water Solubility	Insoluble[1][2]	Insoluble[7]

Performance as a Plasticizer

The performance of a plasticizer is critical for its application. Key performance indicators include plasticizing efficiency, thermal stability, migration resistance, and mechanical properties imparted to the polymer.

Plasticizing Efficiency and Mechanical Properties

DOTP is recognized for its excellent plasticizing efficiency, imparting good flexibility and durability to polymers like PVC.[6] In contrast, DCHP has poor plasticizing efficiency and is not typically used as a primary plasticizer.[2] When used, it is generally in smaller amounts as a co-plasticizer.[2]

Table 2: Mechanical Properties of PVC Plasticized with DOTP

Property	Value
Tensile Strength	20.30 ± 0.44 MPa[11]
Elongation at Break	295.17 ± 8.96 % [11]
Young's Modulus	33.27 ± 1.50 MPa[11]

Note: Data for PVC plasticized with 50 phr (parts per hundred resin) of DOTP. Similar comprehensive data for DCHP as a primary plasticizer is not readily available due to its limited use in this capacity.

Thermal Stability

DOTP demonstrates remarkable heat stability, retaining its plasticizing efficiency even at elevated temperatures.[6] This makes it suitable for applications requiring thermal endurance. [6] The thermal stability of PVC plasticized with DOTP can be further enhanced when used in combination with other plasticizers. For instance, a blend of DOTP and epoxidized dimeric acid methyl ester (EDAME) in PVC showed an initial decomposition temperature of 267.2 °C.[12]

DCHP also contributes to the thermal stability of some formulations, although its primary role is not as a thermal stabilizer.

Migration Resistance

Migration of plasticizers from the polymer matrix is a significant concern, especially in applications with direct contact, such as medical devices and food packaging. DOTP exhibits low volatility and good resistance to migration.[5][6] Studies have shown that the migration of DOTP from PVC is significantly lower than that of some traditional phthalate plasticizers.[11] For example, in a migration test, the weight loss of a DOTP-plasticized PVC film was minimal in distilled water.[11]

DCHP is noted for its good migration resistance, which is one of the reasons for its use in applications like moisture-proof packaging.[2] However, being a smaller molecule compared to DOTP, its long-term migration potential under various conditions needs careful consideration.

Toxicological Profile

The toxicological profiles of DCHP and DOTP are markedly different and are a critical factor in their selection for various applications.

Dicyclohexyl Phthalate (DCHP)

DCHP is classified as a reproductive toxicant and an endocrine disruptor.^[7] The European Union has listed it as a Substance of Very High Concern due to its endocrine-disrupting properties.^[7] Animal studies have shown that exposure to DCHP can lead to adverse reproductive and developmental effects, including reduced testicular testosterone levels and decreased fetal weight.^[7] Due to these health concerns, its use is restricted in certain consumer products, particularly those for children.^[7]

Diethyl Terephthalate (DOTP)

DOTP is known for its low toxicity and is considered a safer alternative to traditional phthalate plasticizers.^[13] It is a non-phthalate plasticizer and is not classified as an endocrine disruptor.^{[13][14]} Its favorable toxicological profile has led to its widespread use in sensitive applications, including medical devices, toys, and food contact materials.^{[5][6]}

Table 3: Toxicological Data Summary

Parameter	Dicyclohexyl Phthalate (DCHP)	Diethyl Terephthalate (DOTP)
Classification	Reproductive toxicant, Endocrine disruptor ^[7]	Not classified as hazardous
Acute Oral Toxicity (LD50, rat)	-	> 5,000 mg/kg ^[15]
Regulatory Status	Restricted in many consumer products ^[7]	Approved for food contact applications ^[16]

Experimental Protocols

This section outlines the methodologies for key experiments used to evaluate the performance of plasticizers.

Determination of Mechanical Properties (Tensile Testing)

Based on ASTM D2284[17]

- **Sample Preparation:** PVC formulations with a specified concentration of the plasticizer are molded into standardized dumbbell-shaped specimens. The samples are then conditioned in a controlled environment (e.g., 23 ± 2 °C and $50 \pm 5\%$ relative humidity) for at least 24 hours before testing.[17]
- **Testing Procedure:** The conditioned samples are subjected to tensile stress in a universal testing machine at a constant rate of crosshead displacement until they fracture.
- **Data Analysis:** Key parameters such as tensile strength (the maximum stress applied before rupture), elongation at break (the percentage increase in length at the point of rupture), and modulus of elasticity (a measure of stiffness) are recorded and calculated.[17]

Evaluation of Thermal Stability (Thermogravimetric Analysis - TGA)

- **Sample Preparation:** A small, precisely weighed sample (typically 5-10 mg) of the plasticized PVC is placed in a crucible.[18]
- **Testing Procedure:** The sample is heated in a TGA instrument at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).[18][19] The instrument continuously measures the weight of the sample as a function of temperature.
- **Data Analysis:** The resulting TGA curve shows the weight loss of the sample as it degrades with increasing temperature. The onset temperature of decomposition and the temperature at maximum weight loss are key indicators of thermal stability.[18]

Assessment of Plasticizer Migration

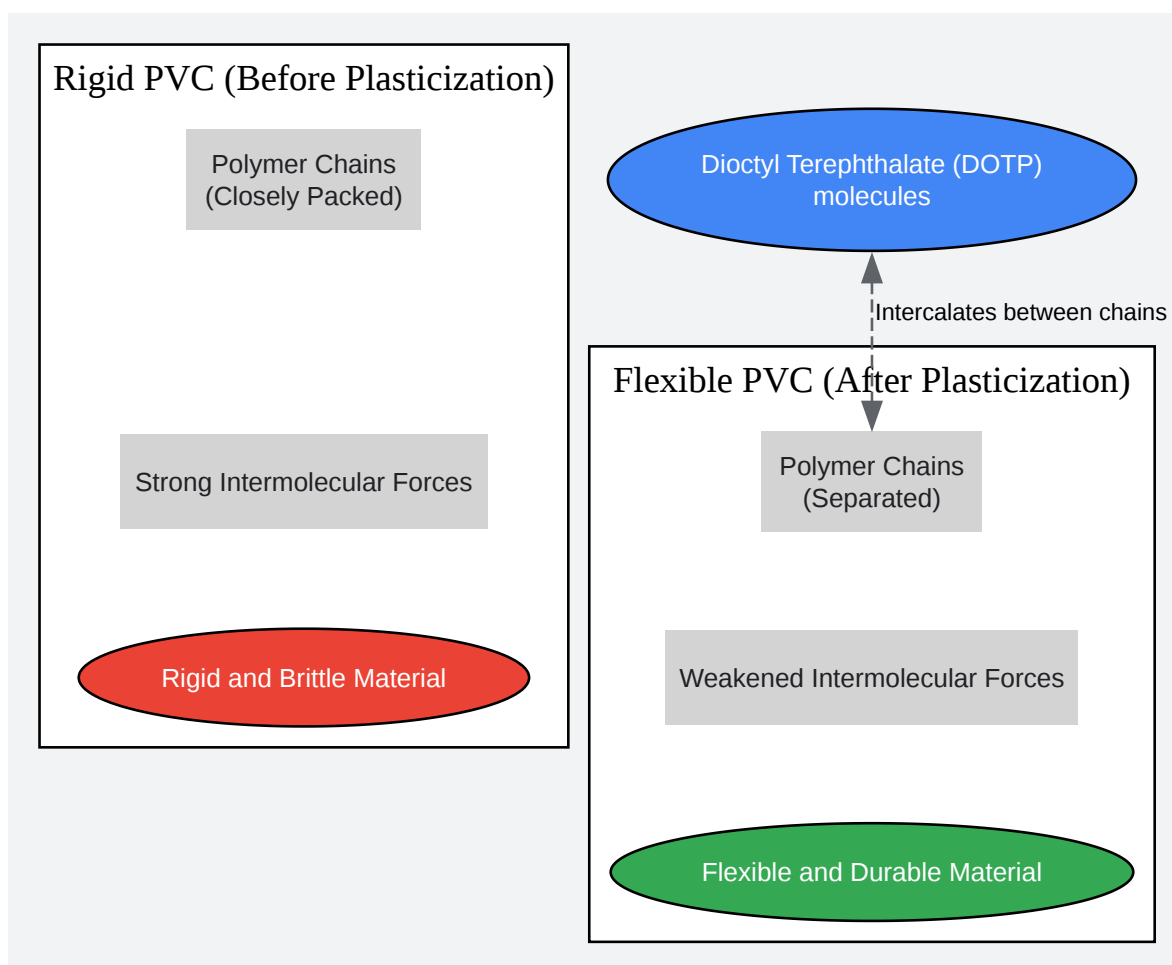
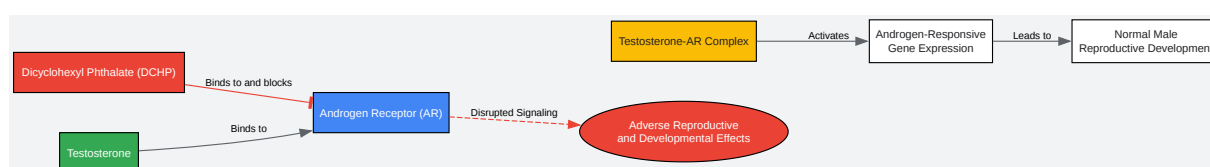
- **Sample Preparation:** A plasticized PVC film of known weight and surface area is prepared.
- **Testing Procedure:** The film is immersed in a specific solvent (e.g., distilled water, ethanol, or a food simulant like olive oil) for a defined period and at a controlled temperature.[6][20]
- **Data Analysis:** After the immersion period, the film is removed, dried, and weighed again. The weight loss of the film corresponds to the amount of plasticizer that has migrated into

the solvent. The amount of migrated plasticizer in the solvent can also be quantified using analytical techniques like gas chromatography-mass spectrometry (GC-MS).[6][20]

Signaling Pathways and Mechanisms of Action

DCHP: Endocrine Disruption Pathway

DCHP and other phthalates are known to act as endocrine disruptors, primarily by interfering with the androgen signaling pathway. They can act as antagonists to the androgen receptor, leading to anti-androgenic effects.[21][22]



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